

What is the molecular weight of Lamivudine-¹³C,¹⁵N₂,d₂?

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Compound of Interest

Compound Name: *Lamivudine-¹³C,¹⁵N₂,d₂*

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An In-depth Technical Guide to the Molecular Weight of **Lamivudine-¹³C,¹⁵N₂,d₂**

For Researchers, Scientists, and Drug Development Professionals

This document provides a detailed analysis of the molecular weight of the isotopically labeled antiretroviral medication, **Lamivudine-¹³C,¹⁵N₂,d₂**. Standard Lamivudine is a potent nucleoside analog reverse transcriptase inhibitor (NRTI) used in the treatment of HIV/AIDS and Hepatitis B. The isotopically labeled version, **Lamivudine-¹³C,¹⁵N₂,d₂**, is a crucial tool in research and development, particularly in pharmacokinetic studies, metabolic profiling, and as an internal standard for quantitative analysis by mass spectrometry.

Core Data Presentation

The key quantitative data for both standard Lamivudine and its isotopically labeled analogue are summarized below. The introduction of stable isotopes—specifically one Carbon-13, two Nitrogen-15, and two Deuterium atoms—results in a predictable increase in the overall molecular weight.

Property	Standard Lamivudine	Lamivudine-13C,15N2,d2
Molecular Formula	C ₈ H ₁₁ N ₃ O ₃ S[1][2][3][4]	C ₇ ¹³ CH ₉ D ₂ N ¹⁵ N ₂ O ₃ S[5][6]
Average Molecular Weight (g/mol)	229.26[1][2][3]	234.25[5][6][7][8]
Monoisotopic Mass (Da)	229.05211	234.06209

Methodology for Molecular Weight Calculation

The molecular weight of **Lamivudine-13C,15N2,d2** is determined by summing the atomic masses of its constituent atoms. This calculation substitutes the standard atomic weights of carbon, nitrogen, and hydrogen at specific labeled positions with the precise atomic masses of their respective isotopes.

Calculation Protocol:

- Identify the Base Molecular Formula: The molecular formula for unlabeled Lamivudine is C₈H₁₁N₃O₃S.[1][2][4]
- Account for Isotopic Labels: The labeled compound contains one ¹³C atom, two ¹⁵N atoms, and two deuterium (²H or D) atoms. The molecular formula is therefore adjusted to represent this isotopic composition:
 - 7 atoms of natural abundance Carbon
 - 1 atom of ¹³C
 - 9 atoms of natural abundance Hydrogen (¹H)
 - 2 atoms of Deuterium (²H)
 - 1 atom of natural abundance Nitrogen
 - 2 atoms of ¹⁵N
 - 3 atoms of natural abundance Oxygen

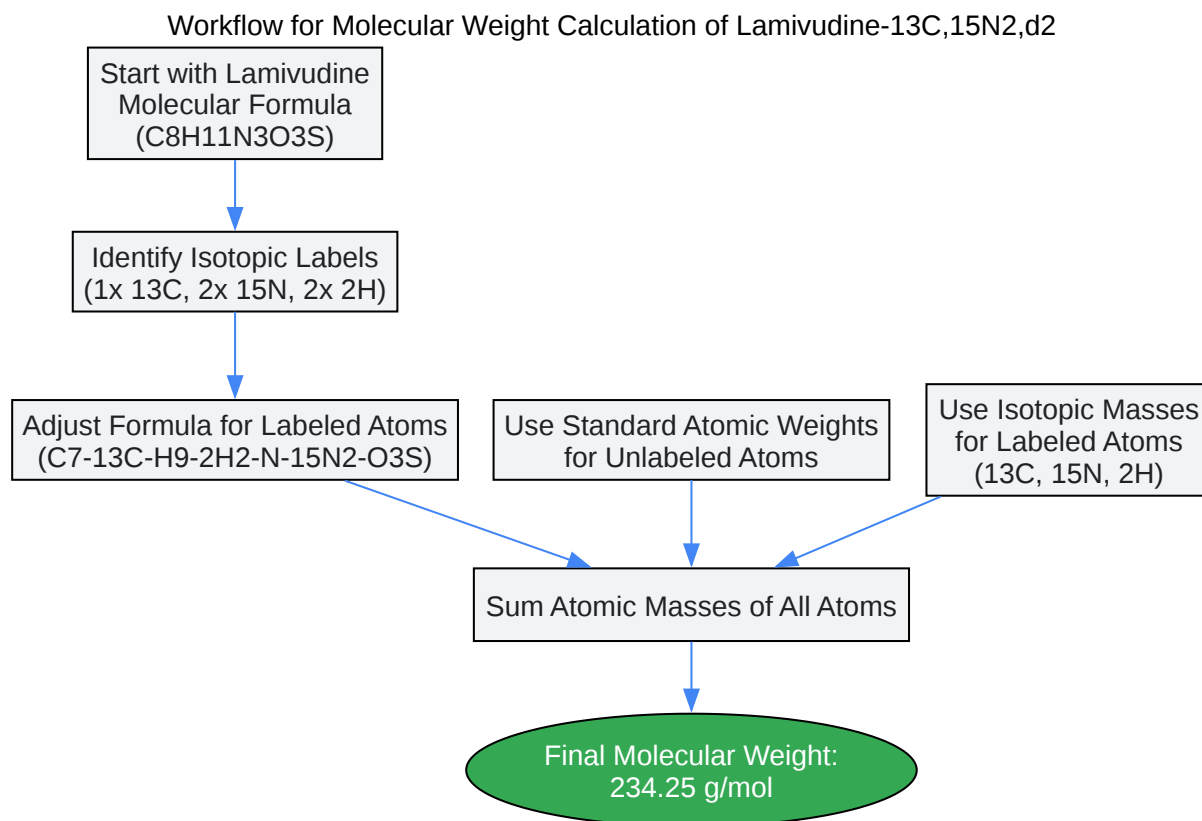
- 1 atom of natural abundance Sulfur
- Sum the Atomic Weights: The final molecular weight is calculated by summing the average atomic weights of the non-labeled elements and the atomic masses of the specific isotopes at the labeled positions.

Detailed Calculation:

- $(7 \times \text{Atomic Weight of C}) + (1 \times \text{Atomic Mass of } ^{13}\text{C}) + (9 \times \text{Atomic Weight of H}) + (2 \times \text{Atomic Mass of } ^2\text{H}) + (1 \times \text{Atomic Weight of N}) + (2 \times \text{Atomic Mass of } ^{15}\text{N}) + (3 \times \text{Atomic Weight of O}) + (1 \times \text{Atomic Weight of S})$
- $(7 \times 12.011) + (1 \times 13.00335) + (9 \times 1.008) + (2 \times 2.01410) + (1 \times 14.007) + (2 \times 15.00011) + (3 \times 15.999) + (1 \times 32.065)$
- $84.077 + 13.00335 + 9.072 + 4.02820 + 14.007 + 30.00022 + 47.997 + 32.065 = 234.25$
g/mol

Logical Workflow for Molecular Weight Determination

The following diagram illustrates the logical steps involved in calculating the molecular weight of the isotopically labeled compound.



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Caption: Calculation workflow for **Lamivudine- ^{13}C , $^{15}\text{N}_2$, d_2** .

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